

Introduction: The Significance of Chiral Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name: *(R)-1-Benzylpiperidine-2-carboxylic acid*

Cat. No.: B12286558

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In the landscape of modern drug development, the precise three-dimensional arrangement of atoms within a molecule is paramount to its biological activity and safety profile. Chiral molecules, existing as non-superimposable mirror images (enantiomers), often exhibit profoundly different pharmacological effects. (R)-N-benzylpipecolic acid, a derivative of the non-proteinogenic amino acid pipecolic acid, represents a quintessential example of a chiral building block that offers researchers a rigid, stereochemically defined scaffold. The piperidine ring, a prevalent motif in pharmaceuticals, provides a robust framework, while the N-benzyl group serves not only as a common protecting group but also as a key pharmacophoric element capable of engaging in crucial cation- π interactions with biological targets.^[1] This guide provides a comprehensive technical overview of (R)-N-benzylpipecolic acid, detailing its structural and physicochemical properties, a validated synthesis protocol, characterization methods, and its strategic application in the field of medicinal chemistry.

Part 1: Molecular Structure and Physicochemical Properties

The foundational step in utilizing any chemical entity is a thorough understanding of its intrinsic properties. (R)-N-benzylpipecolic acid, systematically named (2R)-1-benzylpiperidine-2-

carboxylic acid, is defined by a piperidine ring with a carboxylic acid at the C2 position and a benzyl group attached to the nitrogen atom. The "(R)" designation specifies the absolute stereochemistry at the C2 chiral center.

The presence of a basic tertiary amine and an acidic carboxylic acid makes the molecule zwitterionic at physiological pH. The N-benzyl group significantly increases the molecule's lipophilicity compared to its parent compound, pipecolic acid, a property that can be strategically leveraged to enhance membrane permeability and target engagement within hydrophobic pockets.

Key Physicochemical Data

The essential properties of (R)-N-benzylpipecolic acid are summarized below. Data for the racemic mixture and the corresponding (S)-enantiomer are often reported and provide a reliable basis for the properties of the (R)-enantiomer.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ NO ₂	[2][3]
Molecular Weight	219.28 g/mol	[2][3]
CAS Number	21319-53-9 (for racemic mixture)	[2]
Appearance	White to off-white crystalline solid (expected)	[4]
Melting Point	223-228 °C (for racemic mixture)	[2]
pKa (predicted)	~2.5 (Carboxylic Acid), ~10.4 (Tertiary Amine)	[5]
Polar Surface Area	40.5 Å ²	[3]

Part 2: Synthesis and Spectroscopic Characterization

The synthesis of enantiomerically pure (R)-N-benzylpipecolic acid is most reliably achieved through the direct N-alkylation of the commercially available starting material, (R)-pipecolic acid. This approach preserves the stereochemical integrity of the chiral center.

Rationale for Synthetic Strategy

The secondary amine of pipecolic acid is a strong nucleophile that readily reacts with an electrophilic source of the benzyl group, such as benzyl bromide or benzyl chloride. The reaction is typically performed in the presence of a base. The choice of base is critical: a non-nucleophilic base is required to deprotonate the carboxylic acid and neutralize the HBr or HCl byproduct without competing in the alkylation reaction. A carbonate or bicarbonate base in a polar solvent system is a standard and effective choice.

Experimental Protocol: N-Benzylation of (R)-Pipecolic Acid

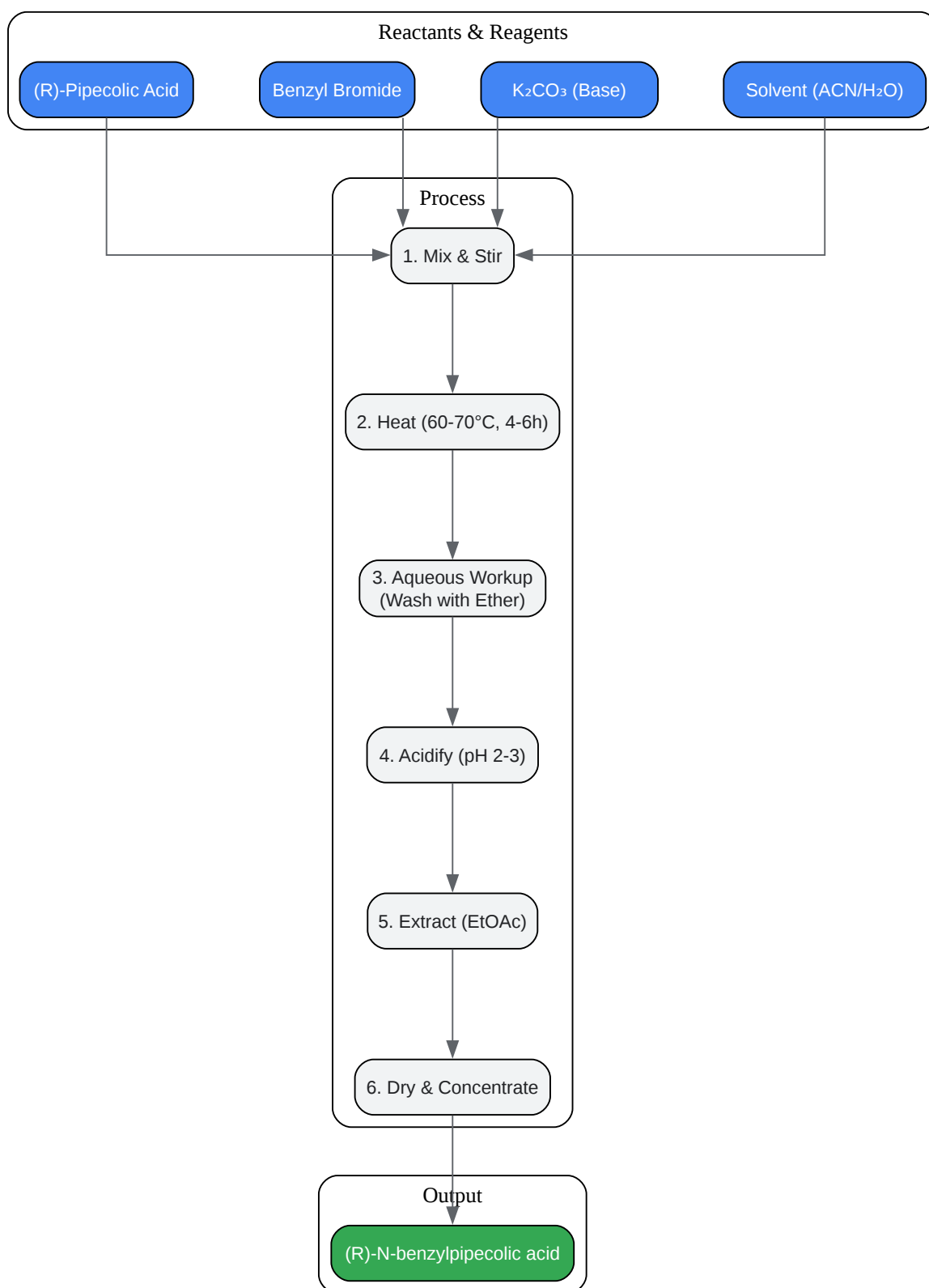
This protocol describes a standard procedure for the synthesis of (R)-N-benzylpipecolic acid.

Materials:

- (R)-Pipecolic acid (1.0 eq)
- Benzyl bromide (1.1 eq)
- Potassium carbonate (K_2CO_3) (2.5 eq)
- Acetonitrile (CH_3CN) or Dimethylformamide (DMF)
- Deionized water
- Diethyl ether
- Hydrochloric acid (1M)
- Sodium sulfate (Na_2SO_4)

Procedure:

- **Dissolution:** Dissolve (R)-pipecolic acid (1.0 eq) and potassium carbonate (2.5 eq) in a mixture of water and acetonitrile (or DMF) in a round-bottom flask equipped with a magnetic stirrer.
- **Addition of Alkylating Agent:** To the stirring suspension, add benzyl bromide (1.1 eq) dropwise at room temperature.
- **Reaction:** Heat the mixture to 60-70 °C and allow it to react for 4-6 hours. The progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup - Quenching and Extraction:** Cool the reaction mixture to room temperature. Quench by adding deionized water and then wash the aqueous phase with diethyl ether to remove any unreacted benzyl bromide and other nonpolar impurities.
- **Acidification and Isolation:** Carefully acidify the aqueous layer to a pH of ~2-3 with 1M HCl. The zwitterionic product will protonate to form the hydrochloride salt, which may precipitate. If it remains in solution, proceed to extraction.
- **Extraction:** Extract the acidified aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane (3 x volumes).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure product.



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Caption: Synthesis workflow for (R)-N-benzylpipecolic acid.

Spectroscopic Characterization

Structural confirmation is achieved using standard spectroscopic techniques. The expected data are as follows:

- ^1H NMR: The spectrum will show characteristic signals for the piperidine ring protons (typically broad multiplets between 1.5-3.5 ppm), a singlet for the benzylic methylene protons (~3.5-4.0 ppm), and multiplets for the aromatic protons of the benzyl group (~7.2-7.4 ppm). The α -proton on C2 will be a multiplet coupled to the adjacent ring protons.
- ^{13}C NMR: The spectrum will display signals for the aliphatic carbons of the piperidine ring (~20-60 ppm), the benzylic carbon (~60 ppm), the aromatic carbons (~127-138 ppm), and the carbonyl carbon of the carboxylic acid (~175-180 ppm).
- Infrared (IR) Spectroscopy: Key absorptions will include a very broad O-H stretch from the carboxylic acid (~2500-3300 cm^{-1}), a sharp C=O stretch (~1700-1725 cm^{-1}), and C-H stretches for both aliphatic and aromatic protons (~2850-3100 cm^{-1}).
- Mass Spectrometry (MS): Electrospray ionization (ESI) would show a prominent ion for $[\text{M}+\text{H}]^+$ at m/z 220.13.

Part 3: Applications in Drug Development

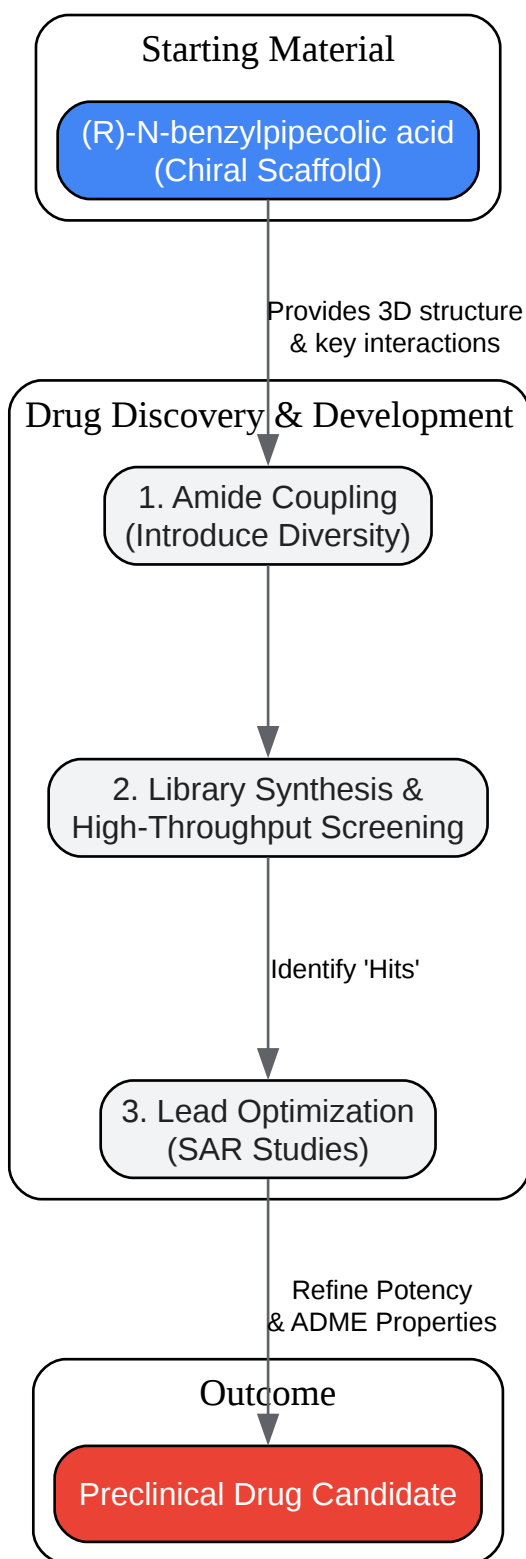
The N-benzyl piperidine (N-BP) moiety is considered a 'privileged element' in medicinal chemistry, appearing in numerous FDA-approved drugs.^[6] Its utility stems from a combination of structural rigidity, synthetic tractability, and favorable physicochemical properties that can be fine-tuned.^[1]

Role as a Chiral Scaffold

(R)-N-benzylpipecolic acid serves as a high-value starting material for creating more complex molecules. The carboxylic acid provides a synthetic handle for amide bond formation, allowing it to be coupled to other fragments to build larger, drug-like molecules. Its rigid conformation helps reduce the entropic penalty of binding to a protein target, potentially leading to higher affinity. This is particularly useful in the design of constrained peptides and peptidomimetics.^[7]

Pharmacological Significance

The tertiary amine of the N-benzylpiperidine core is basic and will be protonated at physiological pH. This positive charge is often critical for forming salt-bridge interactions with acidic residues (e.g., aspartate, glutamate) in enzyme active sites or receptor binding pockets. The benzyl group itself can fit into hydrophobic pockets and form stabilizing cation- π or π - π stacking interactions. This combination of features makes the scaffold highly versatile for targeting a wide range of proteins, including G-protein coupled receptors (GPCRs), ion channels, and enzymes.^{[8][9]}



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Caption: Role of the scaffold in a drug discovery workflow.

Part 4: Safety, Handling, and Storage

(R)-N-benzylpipercolic acid should be handled in a well-ventilated area, preferably a fume hood. Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn. As an acidic and potentially irritating compound, direct contact with skin and eyes should be avoided. In case of contact, flush the affected area with copious amounts of water.

For storage, the compound should be kept in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. Its stability is generally good under these conditions.

Conclusion

(R)-N-benzylpipercolic acid is more than just a chemical intermediate; it is a strategic tool for the modern medicinal chemist. Its well-defined stereochemistry, rigid conformational properties, and the pharmacologically relevant features of the N-benzylpiperidine core make it an invaluable scaffold for the design and synthesis of novel therapeutics. A firm grasp of its physicochemical properties, synthetic routes, and characterization data enables researchers to confidently and effectively incorporate this privileged structure into their drug discovery programs, accelerating the journey from initial concept to a potential clinical candidate.

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